Technical Guide: Boc-Protected 1,2-Oxazinane Amino Acid Analogs

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Compound of Interest

Compound Name:	*Tert-butyl4-amino-1,2-oxazinane-2-carboxylate*
Cat. No.:	*B13575716*

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Structural Significance & Pharmacochemistry[1][2]

The 1,2-oxazinane-3-carboxylic acid scaffold is a six-membered heterocyclic amino acid analog. It is structurally homologous to pipecolic acid (homoproline) but substitutes the

-carbon with an oxygen atom. This substitution introduces unique physicochemical properties:

- Electronegativity & pKa: The adjacent oxygen atom lowers the pKa of the secondary amine (approx. pKa 3–4) compared to proline (pKa ~10.6). This reduces the basicity of the nitrogen, altering the hydrogen-bonding potential of the amide bond when incorporated into peptides.
- Conformational Constraint: The ring constrains the

  (phi) torsion angle, restricting the peptide backbone. The N–O bond length (1.46 Å) is shorter than a C–C bond (1.54 Å), creating a distinct "pucker" that favors specific secondary structures, particularly

  -turns (Type I and Type II).

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- Metabolic Stability: The N–O bond is generally resistant to proteolytic enzymes that cleave standard peptide bonds, enhancing the serum half-life of peptidomimetics containing this residue.

Synthetic Strategies

Two primary routes exist for constructing the 1,2-oxazinane core.[1] The choice depends on the desired stereochemistry and substitution pattern.

Method A: Nitroso Diels-Alder (NDA) Cycloaddition (Preferred)

This is the most robust method for generating the 1,2-oxazine core. It involves the [4+2] cycloaddition of an acyl nitroso species with a diene.

- Mechanism: An acyl nitroso intermediate (highly reactive) is generated in situ via the oxidation of a hydroxamic acid. This undergoes a hetero-Diels-Alder reaction with a diene (e.g., methyl sorbate) to form a 3,6-dihydro-1,2-oxazine.[2]
- Stereocontrol: The reaction can be catalyzed by chiral transition metals or organocatalysts (e.g., proline) to induce enantioselectivity.
- Post-Cycloaddition: The resulting alkene is hydrogenated to yield the saturated 1,2-oxazinane.

Method B: Intramolecular Cyclization (Nucleophilic Displacement)

This route utilizes

-hydroxy amino acid derivatives. An

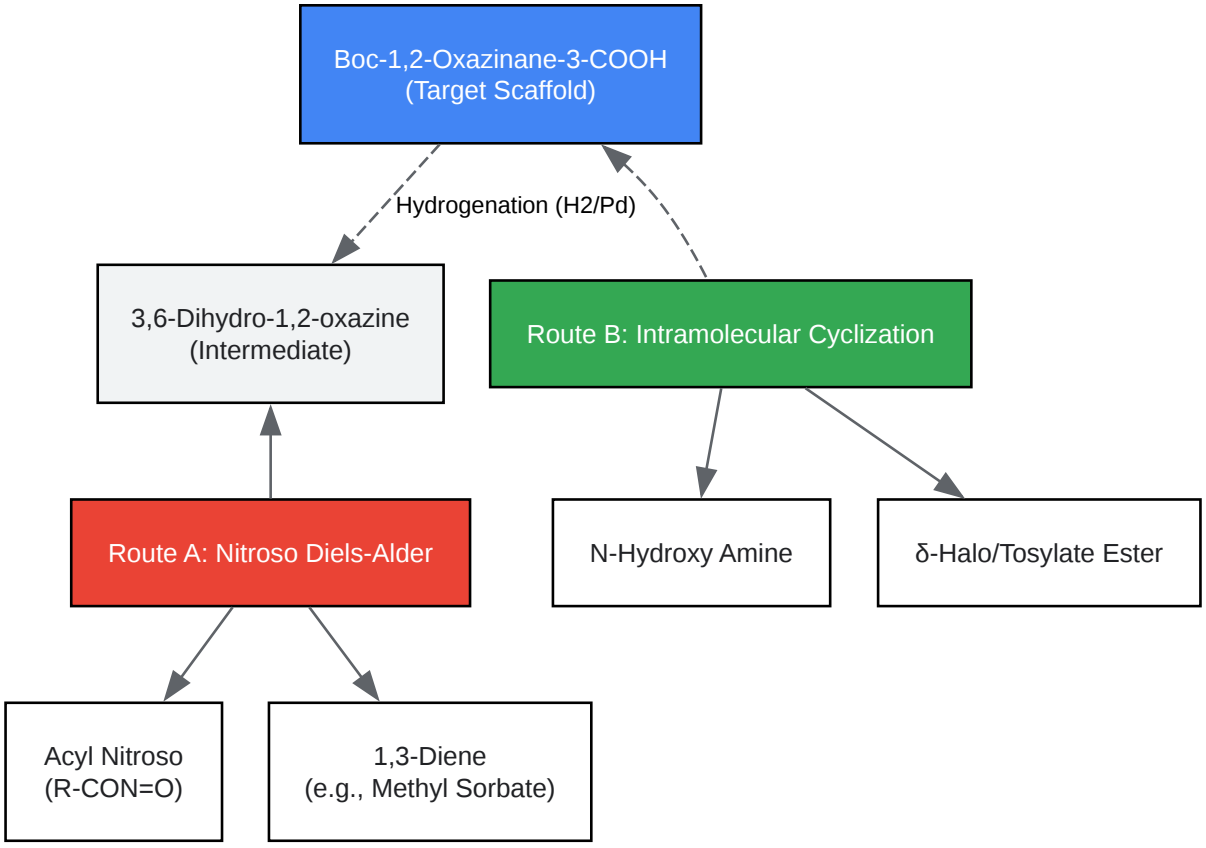
-hydroxy amine attacks a leaving group (halide or sulfonate) at the

-position. While direct, this method often suffers from competitive O-alkylation vs. N-alkylation and ring size competition (5- vs. 6-membered rings).

Visualizing the Retrosynthesis

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The following diagram illustrates the disconnection logic for the 1,2-oxazinane scaffold.



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Caption: Retrosynthetic analysis showing the two primary pathways to the 1,2-oxazinane core. Route A is generally preferred for scalability.

Protection & Deprotection Dynamics[5]

The Boc (tert-butyloxycarbonyl) group is the protection of choice for the N-terminus in this scaffold, but its use requires specific awareness of the N–O bond stability.

The Orthogonality Challenge

- Acid Sensitivity: The Boc group is removed by TFA (Trifluoroacetic acid). The 1,2-oxazinane ring is stable to TFA. This makes Boc/Benzyl or Boc/Methyl ester strategies viable.
- Reduction Sensitivity (Critical): The N–O bond is susceptible to reductive cleavage.

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- Safe: H_2/Pd-C (1 atm, mild) typically reduces the C=C double bond (from Method A) without breaking the N–O bond.
- Unsafe: Stronger reducing conditions (e.g., H_2/Raney Ni, Zn/AcOH, or SmI_2) will cleave the N–O bond, opening the ring to form a

  -hydroxy amino acid.
- Implication: If your peptide synthesis involves removing Cbz or Benzyl groups via hydrogenolysis later, the 1,2-oxazinane ring may accidentally open. Alloc or Fmoc side-chain protection is recommended for other residues to avoid late-stage hydrogenolysis.

Experimental Protocol: Synthesis via Nitroso Diels-Alder[4][6][7]

This protocol describes the synthesis of (±)-N-Boc-1,2-oxazinane-3-carboxylic acid.

Reagents

- Hydroxamic Acid Precursor:

  -Boc-hydroxylamine or protected derivative.
- Oxidant: Sodium Periodate ($NaIO_4$).
- Diene: Methyl Sorbate (Methyl (2E,4E)-hexa-2,4-dienoate).
- Solvent: Methanol/Water or Dichloromethane (DCM).

Step-by-Step Methodology

- In Situ Generation of Acyl Nitroso: Dissolve the hydroxamic acid derivative (1.0 equiv) and methyl sorbate (1.2 equiv) in DCM at 0°C. Slowly add a solution of Tetrapropylammonium periodate (

) or aqueous $NaIO_4$. The oxidant converts the hydroxamic acid to the transient acyl nitroso species (

).

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- Cycloaddition: Stir the mixture at 0°C to RT for 4–6 hours. The acyl nitroso undergoes a hetero-Diels-Alder reaction with methyl sorbate.
    - Validation: Monitor by TLC. The disappearance of the hydroxamic acid spot indicates conversion.
    - Product: Methyl 2-Boc-3,6-dihydro-1,2-oxazine-3-carboxylate.
- Hydrogenation (Saturation): Dissolve the crude dihydro-oxazine in MeOH. Add 10% Pd/C (5 wt%). Stir under a balloon of H_2 (1 atm) for 2–4 hours.
    - Critical Control: Do not pressurize (>1 atm) or heat, as this risks N–O bond cleavage.
    - Validation: ^1H NMR will show the disappearance of alkene protons (

      5.5–6.0 ppm).
- Saponification (Ester Hydrolysis): Treat the methyl ester with LiOH (2 equiv) in THF/H_2O (3:1) at 0°C. Acidify carefully with 1M HCl to pH 3. Extract with EtOAc.[3]
    - Result:N-Boc-1,2-oxazinane-3-carboxylic acid.

Quantitative Data Summary

Parameter	Value / Condition	Note
Yield (Cycloaddition)	65 – 85%	Highly dependent on diene reactivity.
Yield (Hydrogenation)	> 90%	Quantitative if over-reduction is avoided.
pKa (COOH)	~3.8	Comparable to standard amino acids.
pKa (NH - deprotected)	~3.5 – 4.5	Significantly lower than Proline (~10.6).

Applications in Peptidomimetics

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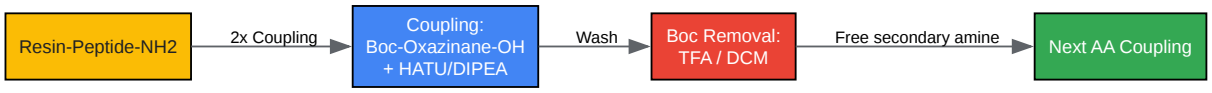
The Boc-protected 1,2-oxazinane analog is used primarily to induce

-turns in bioactive peptides.

Solid Phase Peptide Synthesis (SPPS) Integration

When incorporating this analog into a peptide chain using Fmoc/Boc SPPS:

- Coupling: Use standard HATU/DIPEA activation. The secondary amine of the oxazinane is less nucleophilic than proline; double coupling (2x 1 hour) is recommended.
- Deprotection: Standard TFA/DCM (1:1) removes the Boc group efficiently.
- Cleavage: If the oxazinane is the N-terminal residue, no special precautions are needed. If it is internal, ensure the cleavage cocktail does not contain strong reducing agents (avoid high concentrations of thiols if possible, though standard TIPS/H2O/TFA is usually safe).



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Caption: Integration of Boc-1,2-oxazinane into standard SPPS workflows. Note the requirement for double coupling due to steric hindrance.

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